

Application Note: Synthesis of 2-((2-Hydroxyethyl)amino)-4,6-dimethylpyrimidine

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Compound of Interest

Compound Name: 2-[(4,6-Dimethylpyrimidin-2-yl)amino]ethanol

CAS No.: 1742-29-6

Cat. No.: B2785428

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) of 2-Chloro-4,6-dimethylpyrimidine with Ethanolamine Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Researchers

Abstract & Strategic Significance

The aminopyrimidine pharmacophore is ubiquitous in kinase inhibitors, antivirals, and functionalized ligands for coordination chemistry. This protocol details the regioselective synthesis of 2-((2-hydroxyethyl)amino)-4,6-dimethylpyrimidine via the nucleophilic aromatic substitution (

) of 2-chloro-4,6-dimethylpyrimidine.

While the 4- and 6-positions of the pyrimidine ring are deactivated by the electron-donating methyl groups, the 2-position remains highly susceptible to nucleophilic attack due to the inductive effect of the flanking nitrogen atoms. This reaction demonstrates high chemoselectivity, favoring

-alkylation over

-alkylation due to the superior nucleophilicity of the primary amine in ethanolamine.

Mechanistic Insight

The reaction proceeds via a classic addition-elimination (

) mechanism. The reaction is driven by the electron-deficient nature of the C2 carbon, which is flanked by two electronegative nitrogen atoms.

Chemoselectivity (N- vs. O-attack)

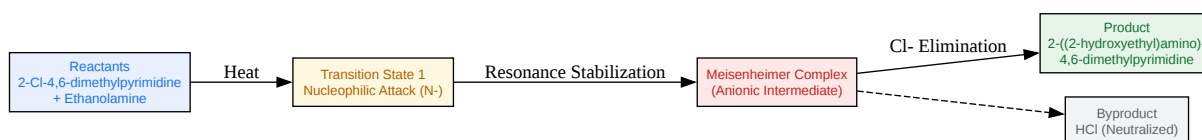
Ethanolamine contains both a primary amine and a primary alcohol. Under neutral to basic conditions, the amine is significantly more nucleophilic (

of conjugate acid

9.5) than the hydroxyl group (

16). Consequently, the amine selectively attacks the C2 position, displacing the chloride.

Reaction Pathway Diagram



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Caption: Step-wise

pathway showing the formation of the resonance-stabilized Meisenheimer complex followed by re-aromatization.

Experimental Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6]	Role
2-Chloro-4,6-dimethylpyrimidine	142.59	1.0	Electrophile
Ethanolamine	61.08	3.0 - 5.0	Nucleophile / Base
Ethanol (Absolute)	-	Solvent	Reaction Medium
Dichloromethane (DCM)	-	Solvent	Extraction
Sodium Sulfate ()	-	-	Drying Agent

Method A: Standard Reflux (Recommended for Purity)

This method uses ethanol as a solvent to ensure homogenous mixing and thermal control.

- Setup: Equip a 100 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Charging: Add 2-chloro-4,6-dimethylpyrimidine (1.43 g, 10 mmol) and absolute ethanol (15 mL). Stir until dissolved.
- Addition: Add ethanolamine (1.83 g, 30 mmol) dropwise to the stirring solution.
 - Note: Ethanolamine acts as its own base to neutralize the generated HCl.
- Reaction: Heat the mixture to reflux () for 4–6 hours.
 - Monitoring: Check progress via TLC (System: 5% MeOH in DCM). The starting material () should disappear, and a more polar spot () should appear.

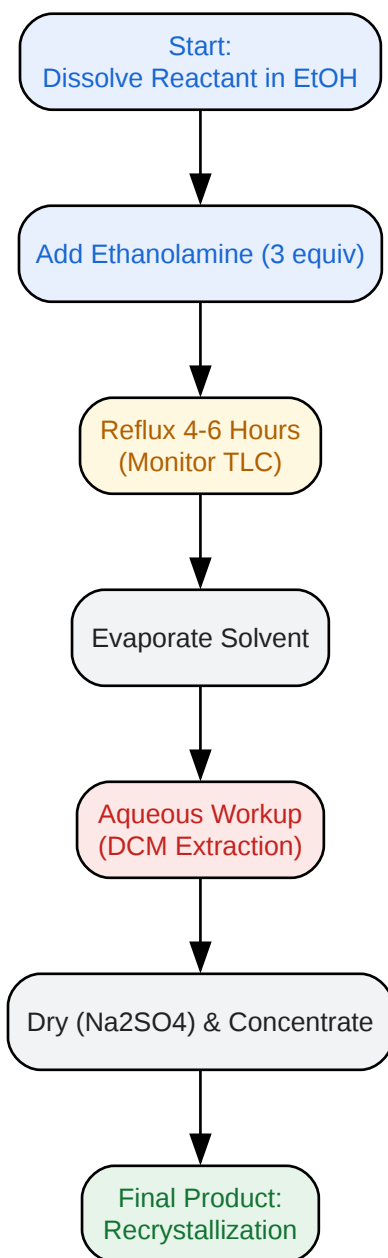
- Quench: Cool the reaction mixture to room temperature.
- Workup:
 - Concentrate the mixture under reduced pressure (rotary evaporator) to remove ethanol.
 - Resuspend the oily residue in Water (20 mL).
 - Extract with DCM (20 mL).
 - Wash combined organic layers with Brine (20 mL) to remove excess ethanolamine.
 - Dry over anhydrous MgSO_4 , filter, and concentrate to dryness.^[2]
- Purification: The crude product often solidifies upon standing. Recrystallize from Ether/Hexane or Ethyl Acetate/Hexane if necessary.

Method B: Neat / High-Temperature (High Throughput)

Based on literature precedents for resistant pyrimidines, a solvent-free approach can be used for rapid conversion.

- Mix 2-chloro-4,6-dimethylpyrimidine (1 equiv) and Ethanolamine (5 equiv) in a pressure vial.
- Heat to 100–120 °C for 30–60 minutes.
- Cool and pour directly into ice water.
- Filter the resulting precipitate (if solid) or extract as described in Method A.
 - Caution: This method is more aggressive and may generate more impurities.

Process Workflow Diagram



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Caption: Operational workflow from reactant dissolution to final product isolation.

Analytical Validation

To ensure the integrity of the synthesized compound, compare your data against these expected parameters.

Expected Characterization Data

- Appearance: White to off-white crystalline solid or viscous pale oil.
- Melting Point: Expected range 80–100
(Lower than the amino-analog due to the hydroxyethyl chain flexibility).
- Mass Spectrometry (ESI+):
 - Calculated Mass (
): 167.11
 - Observed Mass (
): 168.1
- NMR (400 MHz,
):
 - 6.35 (s, 1H, Pyrimidine C5-H)
 - 5.80 (br s, 1H, NH)
 - 3.82 (t,
Hz, 2H,
-O)
 - 3.58 (q,
Hz, 2H,
-N)
 - 2.28 (s, 6H, Pyrimidine
)
 - 3.10 (br s, 1H, OH)

Troubleshooting Guide

Issue	Probable Cause	Solution
Low Yield	Incomplete conversion	Increase reflux time or switch to Method B (Neat/High Temp).
Oily Product	Residual solvent/amine	Dry under high vacuum for >4 hours; wash organic layer thoroughly with brine.
Starting Material Remains	Moisture in solvent	Ensure absolute ethanol is used; water can retard the rate by solvating the nucleophile.

Safety & Hazards

- 2-Chloro-4,6-dimethylpyrimidine: Causes skin irritation and serious eye damage. Potential skin sensitizer. Handle in a fume hood.
- Ethanolamine: Corrosive. Causes severe skin burns and eye damage.
- Waste Disposal: All aqueous washes containing amines must be disposed of in basic aqueous waste streams. Halogenated solvents (DCM) go to halogenated organic waste.

References

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 - Title: Synthesis of some nitrogen mustards.[7]
 - URL:[[Link](#)] (See Snippet 1.1 in search data).
- Microwave Synthesis of 2-Anilinopyrimidines (Methodology Validation)
 - Source: RSC Advances / ResearchGate.[2]
 - Title: Microwave-assisted simple synthesis of 2-anilinopyrimidines by the reaction of 2-chloro-4,6-dimethylpyrimidine with aniline derivatives.[8]

- URL:[[Link](#)]
- Kinetics of 2-Chloropyrimidine Substitution
 - Source: Zenodo / Journal of the Indian Chemical Society.
 - Title: Kinetics of Substitution of 2-Chloropyrimidine and 2,4,6-Trichloro-1,3,5-triazine.
 - URL:[[Link](#)]
- Compound Properties (2-Amino-4,6-dimethylpyrimidine Analog)
 - Source: PubChem.[3][9]
 - Title: 2-Amino-4,6-dimethylpyrimidine | C₆H₉N₃.[4]
 - URL:[[Link](#)]

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